

In-depth Technical Guide: Nervonyl Methane Sulfonate (C₂₅H₅₀O₃S)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nervonyl methane sulfonate*

Cat. No.: B15600791

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A comprehensive review of the synthesis, properties, and biological activity of **Nervonyl Methane Sulfonate** is not possible at this time due to a lack of publicly available scientific literature.

Extensive searches for "**Nervonyl methane sulfonate**," its molecular formula C₂₅H₅₀O₃S, and its associated CAS number (51040-60-9) have yielded limited information, primarily from chemical supplier catalogs. While these sources confirm the compound's identity and basic physical properties, they do not provide the in-depth technical data required for a comprehensive whitepaper for a scientific audience.

Summary of Available Information

Based on the limited data, **Nervonyl Methane Sulfonate** is identified as the methanesulfonate ester of nervonyl alcohol. The key identifying information is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₅ H ₅₀ O ₃ S	[1] [2] [3]
Molecular Weight	430.73 g/mol	[1] [2] [3]
CAS Number	51040-60-9	[1] [2] [3]
Systematic Name	(Z)-15-Tetracosen-1-ol methanesulfonate	[1]
Synonyms	Nervonyl methane sulfonate	[1] [2] [3]
Purity	>99%	[1] [3]
Recommended Storage	Freezer	[1]

Gaps in the Scientific Literature

A thorough investigation of scientific databases and patent literature did not reveal any publications detailing:

- Synthesis Protocols: Specific, step-by-step experimental procedures for the synthesis of **Nervonyl Methane Sulfonate** are not described in available literature.
- Mechanism of Action: There is no information regarding the biological targets or the mode of action of this compound.
- Signaling Pathways: No studies have been published that elucidate any signaling pathways modulated by **Nervonyl Methane Sulfonate**.
- Experimental Data: Quantitative data from biological or chemical experiments, such as efficacy, toxicity, or pharmacokinetic data, is absent from the public domain.
- Experimental Workflows: As no experimental studies have been published, there are no associated workflows to be visualized.

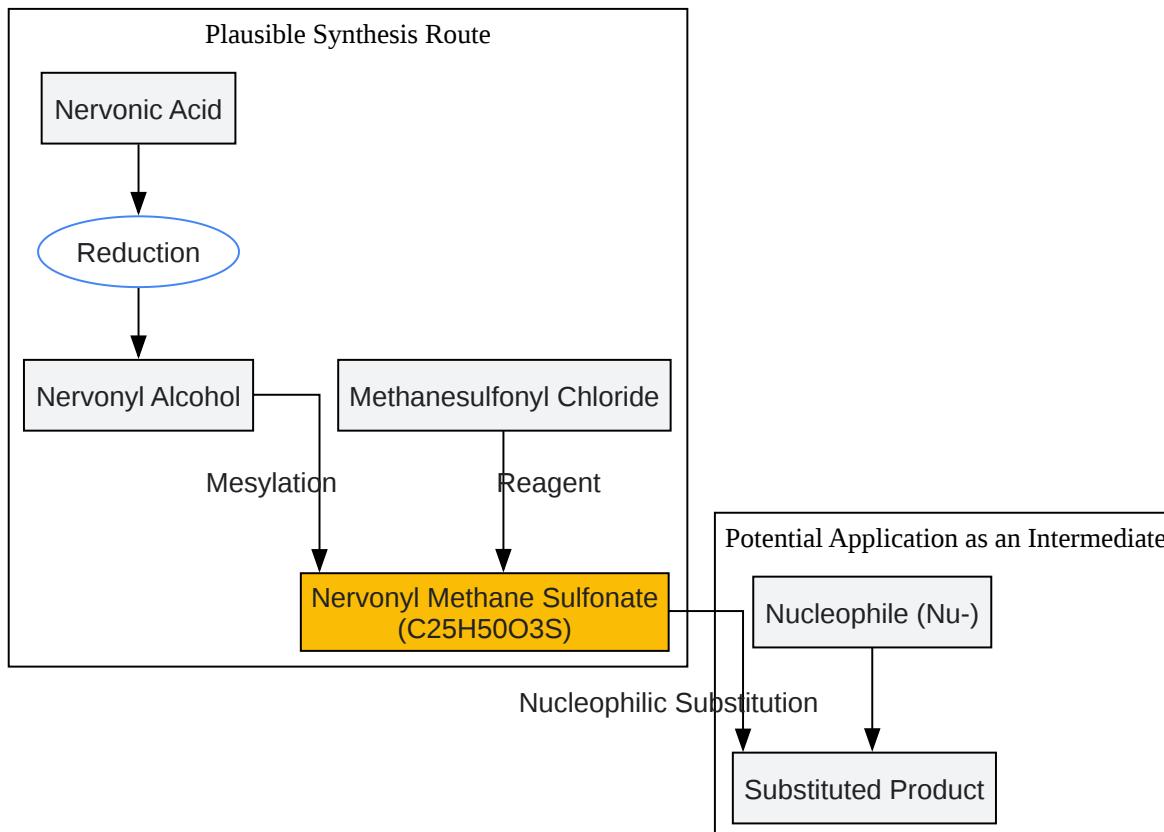
Potential Relationship to Nervonic Acid

The name "Nervonyl" suggests a structural relationship to nervonic acid ((Z)-tetracos-15-enoic acid), a very long-chain monounsaturated omega-9 fatty acid. Nervonic acid is a known component of sphingolipids in the white matter of the brain and has been a subject of research interest. It is plausible that **Nervonyl Methane Sulfonate** is a synthetic derivative of nervonyl alcohol (the corresponding fatty alcohol of nervonic acid), where the hydroxyl group has been functionalized as a methanesulfonate ester.

In organic synthesis, the conversion of an alcohol to a methanesulfonate (mesylate) is a common strategy to transform the hydroxyl group into a good leaving group for nucleophilic substitution reactions or to protect the alcohol. Therefore, it is conceivable that **Nervonyl Methane Sulfonate** is primarily used as a chemical intermediate in the synthesis of other, more complex molecules.

Logical Relationship Diagram

While no specific experimental data for **Nervonyl Methane Sulfonate** is available, a logical workflow for its potential synthesis and subsequent use as a chemical intermediate can be proposed.



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Caption: Plausible synthetic route and potential use of **Nervonyl Methane Sulfonate**.

Conclusion for Researchers and Drug Development Professionals

For researchers, scientists, and drug development professionals, it is crucial to note that "**Nervonyl methane sulfonate**" with the molecular formula C25H50O3S appears to be a commercially available, yet scientifically uncharacterized, compound. Its name and structure suggest it is a derivative of nervonyl alcohol. The methanesulfonate group implies that it is

likely intended for use as a synthetic intermediate rather than as a biologically active agent itself.

Any research or development activities involving this compound would require initial, fundamental studies to determine its synthesis, purification, stability, and potential biological activities. As of the date of this document, there is no established body of scientific work to support any specific application or to provide guidance on its handling and use beyond basic chemical safety protocols. Investigators are advised to consult the Material Safety Data Sheet (MSDS) from the supplier and to perform their own characterization of the compound.

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